

Application Notes: Natamycin in Food Preservation for Cheese and Baked Goods

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Compound of Interest

Compound Name: Natamycin(Pimaricin)

Cat. No.: B16105621

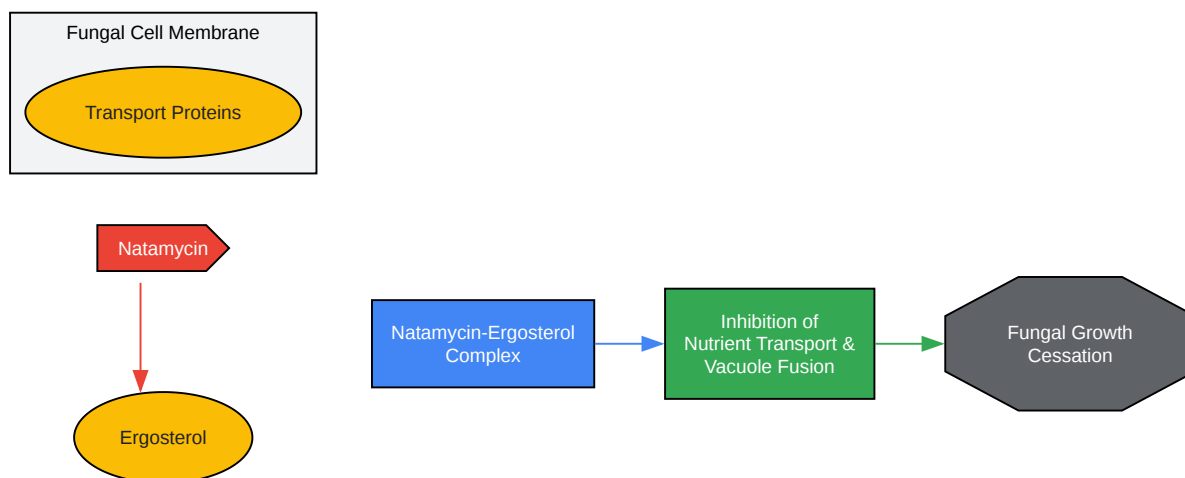
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Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction Natamycin, also known as pimaricin, is a naturally occurring antifungal agent produced by the fermentation of the bacterium *Streptomyces natalensis*.^{[1][2][3]} It is classified as a polyene macrolide antibiotic.^[3] Natamycin is highly effective against a broad spectrum of yeasts and molds, but it does not have an effect on bacteria or viruses.^{[1][3]} This specificity allows it to prevent fungal spoilage without interfering with the bacterial cultures essential for the fermentation and ripening of foods like cheese.^{[4][5]} Natamycin has been granted Generally Recognized as Safe (GRAS) status by regulatory bodies such as the U.S. Food and Drug Administration (FDA) for specific food applications.^{[1][6]} Its low solubility in water is a key characteristic, making it particularly suitable for surface treatments where it remains on the exterior of the product rather than migrating inwards.^{[1][7]}

2.0 Mechanism of Action Natamycin's antifungal activity is based on its specific and high-affinity binding to ergosterol, a primary sterol component in the cell membranes of fungi.^{[8][9]} Unlike other polyene antifungals that create pores leading to cell leakage, natamycin's mechanism is non-permeabilizing.^{[8][10]} The binding to ergosterol forms a natamycin-ergosterol complex that inhibits the function of membrane-embedded proteins, particularly those involved in nutrient transport (e.g., amino acids and glucose).^[8] This disruption of nutrient uptake effectively halts

fungal growth.[1][8] Furthermore, this interaction interferes with the process of vacuole fusion, a critical cellular process for yeast and molds.[1]



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Caption: Mechanism of natamycin antifungal action.

Application in Cheese Preservation

3.1 Overview Natamycin is extensively used in the cheese industry to prevent the growth of mold and yeast on the surface, which is a primary cause of spoilage.[4][7] Its application is predominantly on the surface of hard, semi-hard, and shredded cheeses.[4][7] Because it does not diffuse significantly into the cheese, it protects the product without affecting the ripening process mediated by bacteria.[4][8] Common application methods include dipping, spraying, or incorporating natamycin into edible coatings or plastic films.[8][11]

3.2 Quantitative Data Summary: Cheese Applications

Parameter	Value	Food Product	Efficacy / Notes	Source(s)
Regulatory Limit (FDA)	≤ 20 mg/kg (20 ppm)	In the finished cheese product	This is the maximum permissible residual level.	[6][12]
Application (Spray/Dip)	200 - 500 mg/kg (0.02% - 0.05%)	Hard Cheeses	Aqueous solution used for surface treatment.	[11]
Application (Spray)	2,500 mg/L (0.25%)	Barrel Cheese / Shredded Cheese	Suspension in water is sprayed to coat all exposed surfaces.	[13]
Application (Coating)	500 - 2,000 mg/L	Ripened Cheese	Incorporated into a PVA or CMC emulsion coating.	[14]
Target Level (Shreds)	3 - 10 ppm	Shredded Cheese	Target concentration on the shreds after spray application.	[13]
Inhibitory Concentration	50 - 100 ng/mL	-	Inhibits growth of <i>Aspergillus carbonarius</i> .	[1]

3.3 Protocols

Protocol 3.3.1: Preparation of Natamycin Aqueous Suspension for Spraying

- Objective: To prepare a stable aqueous suspension of natamycin for surface application on cheese.

- Materials:
 - Natamycin powder (e.g., 50% natamycin in a lactose base)[13]
 - Purified water (deionized or distilled)
 - Magnetic stirrer and stir bar
 - Volumetric flask or graduated beaker
- Procedure:
 - Determine the target concentration. For a 0.25% (2500 ppm) suspension, this equates to 2.5 grams of pure natamycin per liter of water.[13] If using a 50% blend, use 5.0 grams per liter.
 - Add approximately 80% of the final volume of purified water to the beaker.
 - Place the beaker on the magnetic stirrer and begin agitation to create a vortex.
 - Slowly add the natamycin powder to the vortex to ensure proper dispersion and prevent clumping.
 - Continue stirring for at least 15-20 minutes to ensure maximum hydration of the particles.
 - Add the remaining water to reach the final desired volume and mix thoroughly.
 - Crucial Note: Natamycin is insoluble and will settle over time. The suspension must be continuously agitated or recirculated during the spray application process to ensure uniform coverage.[13]

Protocol 3.3.2: Efficacy Testing - Mold-Free Shelf-Life Study for Cheese

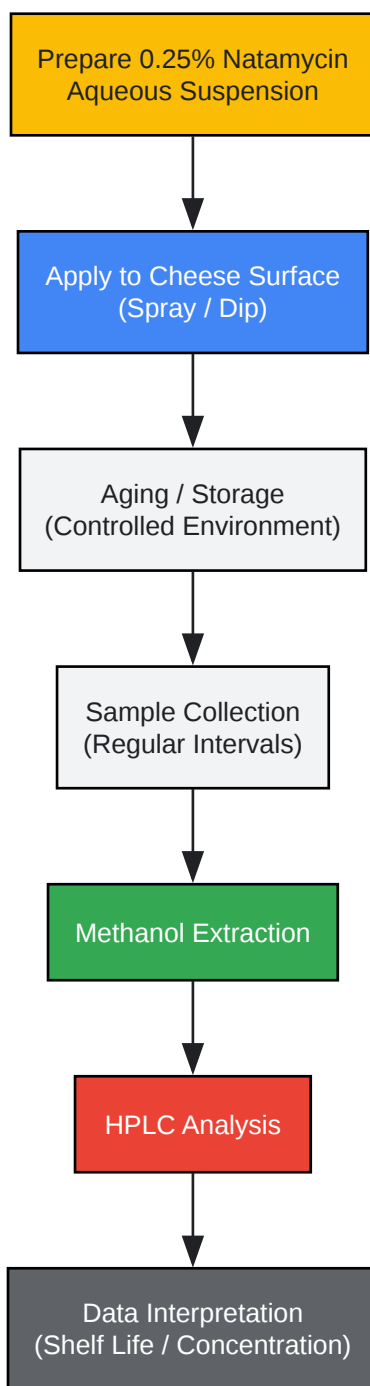
- Objective: To determine the extension of mold-free shelf life of cheese treated with natamycin.
- Materials:

- Cheese samples (e.g., shredded cheddar)
- Natamycin suspension (prepared as in 3.3.1)
- Control solution (purified water)
- Spray application system
- Packaging material (e.g., polymer bags with and without UV barrier)[15]
- Incubation chamber (set to 4°C)[15]
- Mold spore suspension (e.g., *Penicillium roqueforti* at 10^1 - 10^2 spores/gram for challenge study)[15]
- Procedure:
 - Divide cheese samples into groups: untreated control, water-sprayed control, and natamycin-treated.
 - For challenge studies, inoculate the cheese samples with a known concentration of mold spores.
 - Apply the natamycin suspension and control solutions evenly to the respective cheese groups.
 - Package all samples and store them in the incubation chamber at 4°C.[15]
 - Visually inspect the samples daily or at regular intervals (e.g., every 3 days) for the first sign of visible mold growth.
 - Record the number of days until mold appears for each sample.
 - Analyze the data to compare the mold-free shelf life of treated samples versus controls. Untreated shredded cheese may show mold in ~24 days, while natamycin-treated samples can remain mold-free for over 40 days.[15]

Protocol 3.3.3: Quantification of Natamycin on Cheese Surface (HPLC Method)

- Objective: To quantify the concentration of active natamycin on a treated cheese sample.
- Principle: Natamycin is extracted from the cheese surface with a suitable solvent and quantified using High-Performance Liquid Chromatography (HPLC), which can separate the active form from inactive degradation products.[15][16]
- Materials & Equipment:
 - HPLC system with a UV detector
 - C18 column
 - Methanol (HPLC grade)[16]
 - Natamycin analytical standard
 - Treated cheese samples
 - Centrifuge and filters
- Procedure (Simplified):
 - Extraction: Take a known weight/surface area of the cheese sample. Extract the natamycin by vigorously mixing with methanol.[16]
 - Clarification: Centrifuge the mixture to separate the cheese solids. Filter the supernatant to remove any remaining particulates.
 - Analysis: Inject a known volume of the clear extract into the HPLC system.
 - Quantification: Create a standard curve using known concentrations of the natamycin analytical standard. Compare the peak area of the natamycin from the sample to the standard curve to determine its concentration. The concentration is typically reported as mg/kg (ppm) of cheese.[12]

3.4 Experimental Workflow



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Caption: Workflow for natamycin application and analysis in cheese.

Application in Baked Goods Preservation

4.1 Overview In the baking industry, natamycin is used to inhibit mold growth on the surface of products like bread, cakes, tortillas, and pastries, thereby extending their shelf life.[2][11] It is

applied as a post-baking spray after the product has cooled.[3][17] Natamycin is not added directly to dough or batter because it is sensitive to the high temperatures used in baking (degrades above 50°C), which would deactivate its antifungal properties.[3]

4.2 Quantitative Data Summary: Baked Goods Applications

Parameter	Value	Food Product	Efficacy / Notes	Source(s)
Application (Spray)	10 - 20 mg/kg (10 - 20 ppm)	Bread	Can extend shelf life at room temperature by 2-3 days.	[18]
Application (Spray)	200 - 600 mg/kg (0.02% - 0.06%)	Cakes, Pastries	Suspension sprayed on the surface to prevent mold.	[11]
Application (Spray)	400 - 600 mg/kg (0.04% - 0.06%)	Mooncakes	Can prevent mold for over three months.	[11]
Efficacy Study	20 ppm (in spray suspension)	English Muffins	Delayed mold development from 5-9 days to 14-15 days.	[19]
Regulatory Approval (USA)	7 - 20 mg/kg	Bread, tortillas, cakes, muffins	Approved usage level in the final product.	[17]

4.3 Protocols

Protocol 4.3.1: Preparation and Application of Natamycin Spray for Baked Goods

- Objective: To prepare and apply a natamycin suspension to the surface of baked goods for mold inhibition.

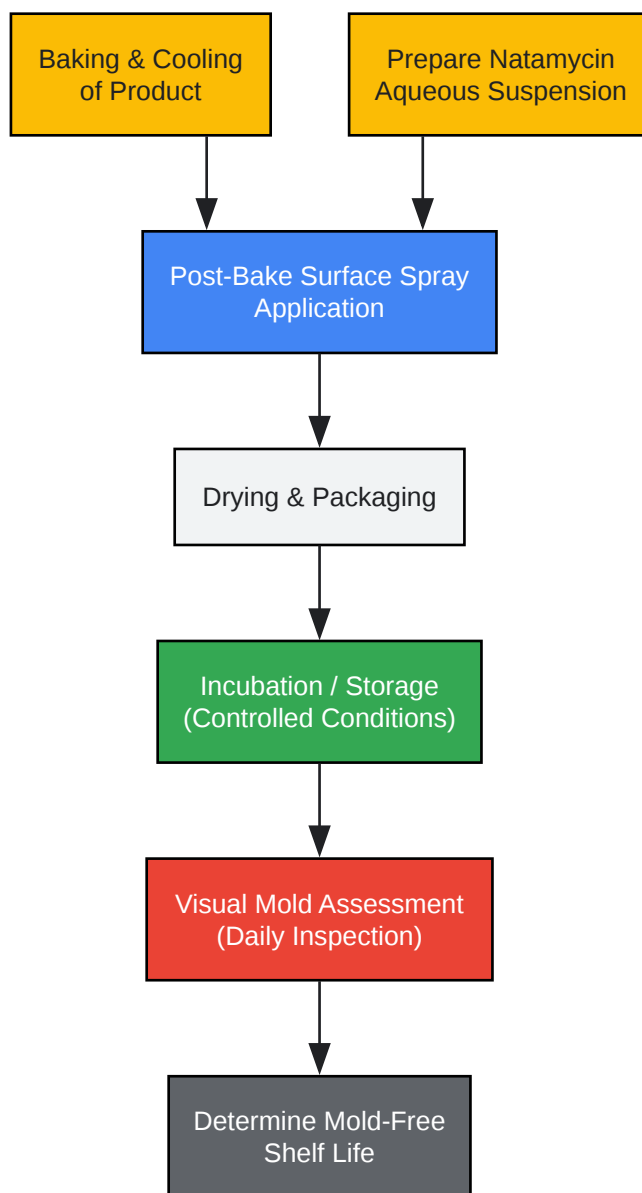
- Materials:
 - Natamycin powder
 - Purified water
 - Mixing vessel with agitation
 - Food-grade spraying system with fine mist nozzles
 - Cooled baked goods (e.g., bread loaves, muffins)
- Procedure:
 - Prepare a natamycin suspension in water at the desired concentration (e.g., 200-600 ppm) following the steps in Protocol 3.3.1.
 - Ensure the baked products have cooled to near room temperature. Applying to hot surfaces can reduce efficacy.
 - Transfer the suspension to the reservoir of the spraying system. Ensure the system provides continuous agitation.
 - Adjust the spray nozzles to deliver a fine, even mist.
 - Pass the baked goods under the spray nozzles on a conveyor, ensuring all surfaces are uniformly coated.
 - Allow the sprayed products to air-dry briefly before packaging.

Protocol 4.3.2: Efficacy Testing - Mold-Free Shelf-Life Determination for Baked Goods

- Objective: To quantify the increase in mold-free days for treated baked goods.
- Materials:
 - Batches of freshly baked and cooled products (e.g., English muffins)[[19](#)]
 - Natamycin spray suspension (e.g., 20 ppm)[[19](#)]

- Control spray (purified water)
- Packaging materials (e.g., plastic bags)
- Storage area with controlled temperature and relative humidity
- Procedure:
 - Divide the baked goods into a control group and a treatment group.
 - Spray the treatment group with the natamycin suspension and the control group with water, ensuring even coverage.
 - Package all units individually.
 - Store the packages at ambient temperature or under conditions that simulate a typical supply chain.
 - Visually inspect each unit daily for the first appearance of mold colonies.
 - Record the "mold-free" day count for each unit.
 - Calculate the average mold-free shelf life for both the control and treated groups to determine the extension provided by natamycin.

4.4 Experimental Workflow



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Caption: Workflow for natamycin application and testing on baked goods.

Key Considerations and Stability

- **UV Light Sensitivity:** Natamycin is degraded by UV light at wavelengths of 350 nm and below. Products treated with natamycin should be stored in packaging that incorporates a UV absorber to protect its efficacy and extend shelf life.[15]
- **pH Range:** Natamycin is most effective in a pH range of 5 to 7.5, which aligns well with the typical pH of most cheeses and baked goods.[4]

- Solubility: Its very low solubility in water is an advantage for surface applications, as it minimizes migration into the food matrix.[1][8] However, this necessitates continuous agitation during spray or dip applications to maintain a homogenous suspension.[13]
- Temperature: Natamycin loses activity at temperatures above 50°C, making it unsuitable for inclusion in products before a heating step like baking.[3]
- Regulatory Compliance: The use of natamycin is regulated, with maximum allowable levels varying by country and food type. It is crucial to adhere to local regulations, such as the FDA's 20 ppm limit in finished cheese in the USA.[6][12]

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References

- 1. Natamycin: a natural preservative for food applications—a review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. nbino.com [nbino.com]
- 3. bakerpedia.com [bakerpedia.com]
- 4. The Role of Natamycin in Cheese: Preservation & Safety Guide  [cn-polylysine.com]
- 5. nbino.com [nbino.com]
- 6. ams.usda.gov [ams.usda.gov]
- 7. jorgesmithblog.wordpress.com [jorgesmithblog.wordpress.com]
- 8. Natamycin - Wikipedia [en.wikipedia.org]
- 9. What is the mechanism of Natamycin? [synapse.patsnap.com]
- 10. Natamycin blocks fungal growth by binding specifically to ergosterol without permeabilizing the membrane - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. cnadditives.com [cnadditives.com]
- 12. Federal Register :: Food Additives Permitted for Direct Addition to Food for Human Consumption; Natamycin (Pimaricin) [federalregister.gov]

- [13. thecheesemaker.com \[thecheesemaker.com\]](#)
- [14. iff.com \[iff.com\]](#)
- [15. Ensuring the Stability of Natamycin on Shredded Cheese \[vtechworks.lib.vt.edu\]](#)
- [16. Improving the Stability of Natamycin on Shredded Cheese to Prevent Mold Growth - VIRGINIA POLYTECHNIC INSTITUTE \[portal.nifa.usda.gov\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. dachengpharma.com \[dachengpharma.com\]](#)
- [19. ams.usda.gov \[ams.usda.gov\]](#)
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